

TG693 solubility in DMSO and other solvents

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Compound of Interest		
Compound Name:	TG693	
Cat. No.:	B611319	Get Quote

Technical Support Center: TG693

This technical support guide provides detailed information on the solubility, handling, and experimental use of **TG693**, a potent and orally active inhibitor of CDC-like kinase 1 (CLK1). It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **TG693** and what is its primary mechanism of action?

A1: **TG693** is a small molecule inhibitor of CDC-like kinase 1 (CLK1).[1] CLK1 is a dual-specificity kinase that plays a crucial role in the regulation of pre-mRNA splicing by phosphorylating serine/arginine-rich (SR) proteins. By inhibiting CLK1, **TG693** can modulate the splicing of target genes. It has been specifically investigated for its ability to regulate the mutated exon 31 of the dystrophin gene, making it a compound of interest in Duchenne muscular dystrophy (DMD) research.[1]

Q2: What is the recommended solvent for preparing a stock solution of **TG693**?

A2: The recommended solvent for preparing a stock solution of **TG693** is dimethyl sulfoxide (DMSO).

Q3: How should **TG693** be stored?

A3: **TG693** powder should be stored at -20°C for up to 3 years or at 4°C for up to 2 years. Once dissolved in a solvent, the stock solution is stable for up to 6 months at -80°C and for up



to 1 month at -20°C. To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use vials.

Solubility Data

The solubility of **TG693** has been determined in various solvents. The following table summarizes the available quantitative data. For solvents where specific quantitative data is not publicly available, general observations are provided. Researchers should perform their own solubility tests for their specific experimental needs.

Solvent	Concentration	Method/Notes
DMSO	33.33 mg/mL (170.73 mM)	Ultrasonic and warming to 60°C may be required for complete dissolution. It is crucial to use newly opened, anhydrous DMSO as hygroscopic DMSO can significantly reduce solubility.
Ethanol	Data not available	General kinase inhibitors may have variable solubility in ethanol. It is recommended to test solubility starting with a small amount of TG693.
Water	Data not available	As a small molecule inhibitor, TG693 is expected to have low solubility in aqueous solutions.
PBS (Phosphate-Buffered Saline)	Data not available	Similar to water, TG693 is expected to have low solubility in PBS. For cell culture experiments, it is common practice to dilute a high-concentration DMSO stock solution into the aqueous media.



Experimental Protocols Preparation of TG693 Stock Solution (10 mM in DMSO)

Materials:

- TG693 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Procedure:

- Calculate the required amount of TG693 and DMSO to achieve a 10 mM concentration (Molecular Weight of TG693 = 195.22 g/mol). For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.19522 mg of TG693.
- Add the appropriate volume of anhydrous DMSO to the TG693 powder in a sterile vial.
- Vortex the solution thoroughly to aid dissolution.
- If the compound does not fully dissolve, gentle warming (up to 60°C) and/or sonication can be applied.
- Once a clear solution is obtained, aliquot the stock solution into single-use, sterile tubes.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Preparation of an In Vivo Working Solution



This protocol provides an example of how to prepare a working solution for in vivo experiments, starting from a concentrated DMSO stock solution.

Materials:

- TG693 stock solution (e.g., 33.3 mg/mL in DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl in sterile water)

Procedure (for 1 mL of working solution):

- To 400 μL of PEG300, add 100 μL of the 33.3 mg/mL TG693 stock solution in DMSO.
- Mix thoroughly until a homogenous solution is formed.
- Add 50 μL of Tween-80 to the mixture and mix again.
- Add 450 μL of saline to the solution and mix to obtain the final working solution.[1]
- It is recommended to prepare this working solution fresh on the day of use.

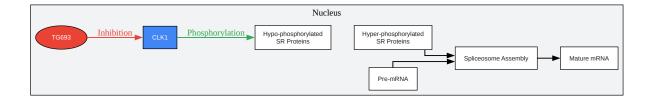
Troubleshooting Guide



Issue	Possible Cause(s)	Recommended Solution(s)
TG693 powder does not dissolve in DMSO.	1. The concentration is too high.2. The DMSO is not anhydrous (has absorbed water).3. Insufficient agitation.	1. Ensure you are not exceeding the maximum solubility of 33.33 mg/mL.2. Use a fresh, unopened bottle of anhydrous DMSO.3. Apply gentle warming (up to 60°C) and/or sonication to aid dissolution.
Precipitation occurs when diluting the DMSO stock solution into aqueous media (e.g., cell culture medium, PBS).	1. The final concentration of TG693 in the aqueous medium is above its solubility limit.2. The final percentage of DMSO is too low to maintain solubility.	1. Lower the final concentration of TG693 in your experiment.2. Ensure the final DMSO concentration in your aqueous medium is sufficient to keep TG693 in solution (typically ≤ 0.5-1%, but this should be optimized for your specific cell line or assay). Perform a vehicle control with the same final DMSO concentration.
Inconsistent experimental results.	Degradation of TG693 due to improper storage or repeated freeze-thaw cycles.2. Inaccurate concentration of the stock solution.	1. Always aliquot the stock solution into single-use vials and store them at the recommended temperature.2. Ensure accurate weighing of the compound and measurement of the solvent during stock solution preparation.

Signaling Pathway and Experimental Workflow Diagrams

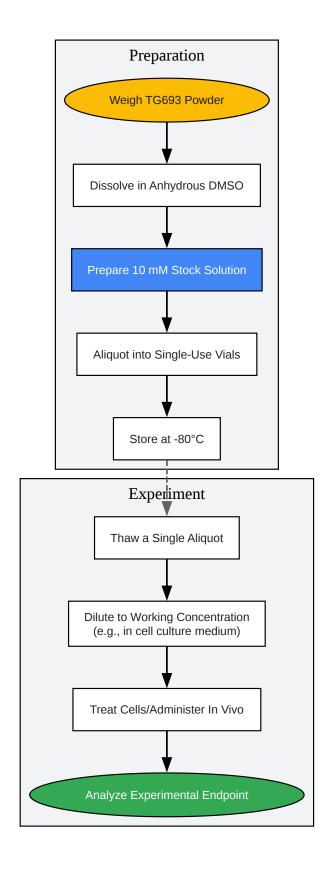




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Caption: **TG693** inhibits CLK1, preventing the hyper-phosphorylation of SR proteins and modulating pre-mRNA splicing.





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Caption: A typical workflow for preparing and using **TG693** in a research setting.



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